

Synthesis of "Ethyl 3-(3-nitrophenyl)-3-oxopropanoate" from 3-nitrobenzoyl chloride

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Compound of Interest

Compound Name: Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

Cat. No.: B1266669

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Application Note: Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the synthesis of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**, a valuable building block in medicinal chemistry and organic synthesis. The synthesis is achieved via a Claisen condensation reaction between 3-nitrobenzoyl chloride and the potassium salt of monoethyl malonate. This method offers a high yield and straightforward purification. This document outlines the reaction mechanism, a step-by-step experimental protocol, and a summary of the physicochemical and safety data for the involved reagents and the final product.

Introduction

Ethyl 3-(3-nitrophenyl)-3-oxopropanoate and its derivatives are key intermediates in the synthesis of a variety of heterocyclic compounds and pharmacologically active molecules. The presence of the nitro group and the β -ketoester functionality allows for diverse chemical transformations, making it a versatile precursor in drug discovery and development. The

synthesis described herein is a crossed Claisen condensation, a fundamental carbon-carbon bond-forming reaction in organic chemistry.

Reaction and Mechanism

The synthesis proceeds via a Claisen condensation mechanism. In this reaction, the enolate of monoethyl malonate acts as a nucleophile, attacking the electrophilic carbonyl carbon of 3-nitrobenzoyl chloride. The subsequent collapse of the tetrahedral intermediate and loss of the chloride leaving group, followed by neutralization, yields the desired β -ketoester. The use of magnesium chloride as a Lewis acid and triethylamine as a base is crucial for the efficient formation of the reactive enolate and to drive the reaction to completion.

Experimental Protocol

This protocol is based on a reported synthesis with a high yield.[\[1\]](#)

Materials:

- 3-Nitrobenzoyl chloride (MW: 185.57 g/mol)
- Monoethyl malonate potassium salt (MW: 170.21 g/mol)
- Triethylamine (MW: 101.19 g/mol)
- Magnesium chloride (MW: 95.21 g/mol)
- Acetonitrile (ACN)
- Ethyl acetate (EtOAc)
- n-Hexane
- 1N Hydrochloric acid (HCl)
- Water (H₂O)
- Anhydrous magnesium sulfate (MgSO₄)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel
- Rotary evaporator
- Separatory funnel
- Glassware for filtration
- Column chromatography setup
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask under a nitrogen atmosphere, suspend monoethyl malonate potassium salt (21.4 g, 126 mmol) in acetonitrile (150 mL) at 0 °C using an ice bath.
- **Addition of Reagents:** To the suspension, sequentially add triethylamine (18.3 mL, 132 mmol) and magnesium chloride (14.2 g, 149 mmol).
- **Enolate Formation:** Stir the mixture at room temperature for 150 minutes to facilitate the formation of the magnesium enolate.
- **Acylation:** Slowly add a solution of 3-nitrobenzoyl chloride (11.1 g, 59.8 mmol) in acetonitrile to the reaction mixture.
- **Reaction:** Continue stirring the reaction mixture at room temperature for 16 hours.
- **Work-up:**

- Remove the acetonitrile under reduced pressure using a rotary evaporator.
- Quench the reaction by adding 100 mL of 1N HCl.
- Extract the aqueous layer with ethyl acetate (2 x 100 mL).
- Combine the organic layers and wash with water (100 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter the drying agent.
 - Concentrate the filtrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a mixture of n-hexane and ethyl acetate (4:1) as the eluent.
- Product Isolation: Evaporate the solvent from the collected fractions to yield **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** as a light yellow solid.

Data Presentation

Table 1: Physicochemical and Yield Data

Parameter	Value	Reference
Product	Ethyl 3-(3-nitrophenyl)-3-oxopropanoate	
Molecular Formula	C ₁₁ H ₁₁ NO ₅	
Molecular Weight	237.21 g/mol	
Appearance	Light yellow solid	[1]
Melting Point	75-77 °C	[1]
Yield	95%	[1]
Starting Material	3-Nitrobenzoyl chloride	
Molecular Formula	C ₇ H ₄ ClNO ₃	
Molecular Weight	185.57 g/mol	

Table 2: Spectroscopic Data for **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**

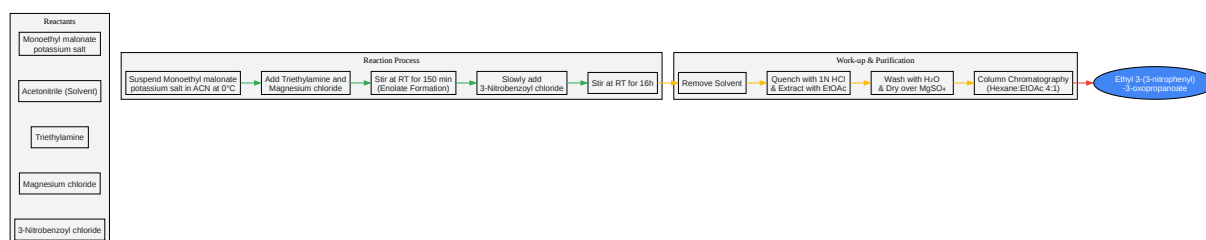
Technique	Data
¹ H NMR	Expected signals would include triplets and quartets for the ethyl group, a singlet for the methylene group, and multiplets in the aromatic region for the nitrophenyl group.
¹³ C NMR	Expected signals would include those for the carbonyl carbons of the ester and ketone, the methylene carbon, the carbons of the ethyl group, and the aromatic carbons.
IR (KBr, cm ⁻¹)	Expected characteristic peaks would include C=O stretching for the ketone and ester, C-O stretching, and N-O stretching for the nitro group.
Mass Spec (m/z)	Expected molecular ion peak corresponding to the molecular weight of the product.

Note: Specific spectral data can be obtained from commercial suppliers or through experimental characterization.

Table 3: Safety Information for Reactants

Reactant	Hazard Statements	Precautionary Statements
3-Nitrobenzoyl chloride	Corrosive, causes severe skin burns and eye damage.	Wear protective gloves/clothing/eye protection/face protection. Do not breathe dust/fume/gas/mist/vapors/spray.
Monoethyl malonate potassium salt	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation.	Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area.
Triethylamine	Highly flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage.	Keep away from heat/sparks/open flames/hot surfaces. — No smoking. Wear protective gloves/clothing/eye protection/face protection.
Magnesium chloride	Generally considered non-hazardous.	Handle in accordance with good industrial hygiene and safety practice.

Visualizations



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Figure 1: Experimental workflow for the synthesis of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**.



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Figure 2: Simplified logical flow of the Claisen condensation reaction mechanism.

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References

- 1. ETHYL 3-(3-NITROPHENYL)-3-OXOPROPANOATE | 52119-38-7 [chemicalbook.com]
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